Application Note: Scalable Synthesis of Octahydrocyclopenta[c]pyrrol-5-ol

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Compound of Interest

Compound Name: *Octahydrocyclopenta[c]pyrrol-5-ol*

Cat. No.: *B8625581*

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Part 1: Executive Summary & Retrosynthetic Logic

Target Molecule Profile[1][2][3]

- IUPAC Name: **Octahydrocyclopenta[c]pyrrol-5-ol**[1][2]
- Alternative Nomenclature: 3-Azabicyclo[3.3.0]octan-7-ol
- CAS Registry Number: 203663-25-6 (N-Boc derivative), 1217315-21-3 (N-Cbz ketone precursor)
- Core Scaffold: Fused bicyclic system (pyrrolidine fused to cyclopentane).
- Key Applications:
  - Pharmaceutical Intermediate: Core scaffold for sulfonylurea antidiabetics (Gliclazide analogs), DPP-IV inhibitors, and GPCR modulators (e.g., P2Y14 antagonists).
  - Chiral Ligand Scaffold: Precursor for bicyclic diamines used in asymmetric catalysis.

Retrosynthetic Analysis

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To achieve kilogram-scale throughput with minimal chromatographic purification, we bypass the classic "linear" approaches (e.g., Dieckmann cyclization of diesters) in favor of a convergent [3+2] cycloaddition.

- Disconnection: The bicyclic core is disassembled at the pyrrolidine ring fusion.
- Strategic Bond Formation: Simultaneous formation of C-C and C-N bonds via a 1,3-dipolar cycloaddition.
- Precursors:
  - Dipolarophile: Cyclopent-2-enone (Commodity chemical).
  - 1,3-Dipole (Azomethine Ylide): Generated in situ from N-(methoxymethyl)-N-(trimethylsilylmethyl)benzylamine or the cheaper N-benzylglycine/formaldehyde system.

Advantages of this Route:

- Step Count: 3 Steps (Cycloaddition

  Ketone Reduction

  Deprotection).
- Stereocontrol: The cis-fusion is thermodynamically mandated by the ring strain limits of the [3.3.0] system.
- Scalability: Avoids high-pressure hydrogenation (Pauson-Khand) and stoichiometric heavy metals.

Part 2: Detailed Experimental Protocols

Phase 1: Construction of the Bicyclic Core (The Ketone)

Objective: Synthesis of 2-benzyl-hexahydrocyclopenta[c]pyrrol-5(1H)-one. Reaction Type: [3+2] 1,3-Dipolar Cycloaddition.

Reagents & Materials

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Reagent	CAS	Equiv.[3][4][5][6]	Role
Cyclopent-2-enone	930-30-3	1.0	Dipolarophile
N-Benzyl-N-(methoxymethyl)-N-(trimethylsilylmethyl)amine	93102-05-7	1.1	Ylide Precursor
Trifluoroacetic Acid (TFA)	76-05-1	0.05 (Cat.)	Catalyst
Dichloromethane (DCM)	75-09-2	10 Vol	Solvent

Note: For lower cost at >10kg scale, replace the silyl amine with N-benzylglycine (1.2 equiv) and Paraformaldehyde (2.0 equiv) in Toluene under reflux (Dean-Stark).

Protocol Steps

- Reactor Setup: Charge a glass-lined reactor with DCM (anhydrous) and Cyclopent-2-enone. Cool to 0°C under

  atmosphere.
- Catalyst Addition: Add TFA (0.05 equiv) as a 1M solution in DCM.
- Ylide Addition: Add the Silyl amine precursor dropwise over 60 minutes, maintaining internal temperature

  C. The reaction is highly exothermic.
- Cyclization: Allow the mixture to warm to 20–25°C. Stir for 12–16 hours. Monitor by TLC or GC-MS (Disappearance of enone).
- Quench: Quench with saturated aqueous

  .
- Workup: Separate phases. Extract aqueous layer with DCM (

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). Wash combined organics with Brine. Dry over

and concentrate.

- Purification: The crude oil is typically

  pure. Purify via vacuum distillation (bp ~140-150°C @ 0.5 mmHg) or pass through a short silica plug if color removal is needed.

Key Process Parameter (KPP): Control of the exotherm during ylide addition is critical to prevent polymerization of the cyclopentenone.

Phase 2: Stereoselective Reduction to the Alcohol

Objective: Synthesis of 2-benzyl-**octahydrocyclopenta[c]pyrrol-5-ol**. Reaction Type: Hydride Reduction.

Reagents & Materials

Reagent	Equiv.[7][8][3][4][5][6][9][10][11][12]	Role
Bicyclic Ketone (from Phase 1)	1.0	Substrate
Sodium Borohydride ( )	0.6	Reducing Agent
Methanol (MeOH)	10 Vol	Solvent
Cerium(III) Chloride ( )	1.0	Luche Additive (Optional*)

Note: Luche conditions (

) favor the 1,2-reduction and can enhance diastereoselectivity for the 'exo' alcohol (hydroxyl anti to the bridgehead hydrogens), though

alone typically suffices for the thermodynamically stable isomer.

Protocol Steps

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- Dissolution: Dissolve the Bicyclic Ketone in MeOH and cool to 0°C.
- Reduction: Add

  portion-wise (solid) or as a solution in stabilized water/NaOH over 30 minutes. Gas evolution (

) will occur; ensure adequate venting.
- Completion: Stir at 0°C for 2 hours. Monitor by HPLC/TLC.
- Quench: Carefully quench with Acetone (0.5 equiv) to destroy excess hydride, followed by 1N HCl to adjust pH to ~8.
- Isolation: Concentrate to remove MeOH. Dilute residue with Water and Ethyl Acetate (EtOAc).[6] Extract (

).
- Crystallization: The product often solidifies upon concentration. Recrystallize from EtOAc/Heptane to obtain the pure alcohol.

Phase 3: Deprotection (Hydrogenolysis)

Objective: Synthesis of **Octahydrocyclopenta[c]pyrrol-5-ol** (Final Product). Reaction Type: Pd-Catalyzed Hydrogenation.

Protocol Steps

- Hydrogenation: Dissolve the N-benzyl alcohol in MeOH. Add Pd/C (10% w/w, 50% wet) catalyst (5 wt% loading relative to substrate).
- Reaction: Pressurize reactor to 3–5 bar

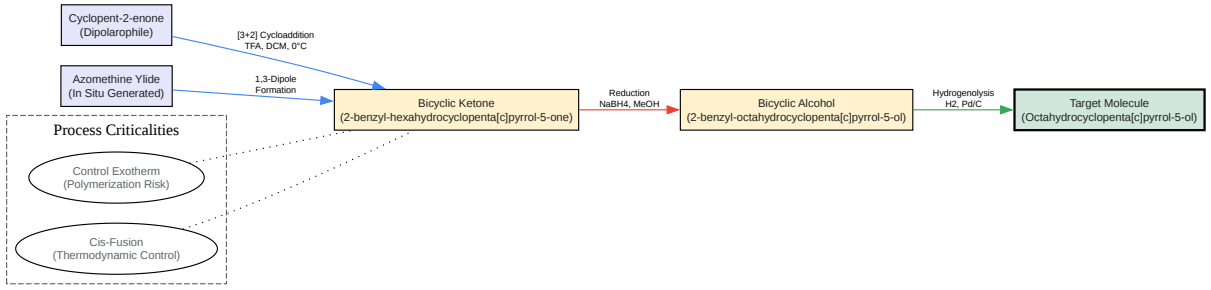
  . Stir at 40°C for 6–12 hours.
- Filtration: Filter through a Celite pad or sintered glass to remove catalyst. Safety: Do not let dry Pd/C contact air (pyrophoric).

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- Final Isolation: Concentrate the filtrate. The product is a viscous oil or low-melting solid. It is often converted to the Hydrochloride Salt (using HCl/Dioxane) for easier handling and storage.

Part 3: Process Logic & Troubleshooting

Reaction Pathway Diagram (Graphviz)



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Caption: Convergent synthesis flow from commodity precursors to the final bicyclic alcohol via [3+2] cycloaddition.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Polymerization of cyclopentenone.	Ensure temperature stays C during ylide addition. Add hydroquinone (inhibitor) if necessary.
Incomplete Reduction	Borate complex formation.	Ensure quenching involves an acidic step (pH 3-4 briefly) to break boron-nitrogen complexes, then basify for extraction.
Diastereomer Mix	Lack of facial selectivity.	Use Luche conditions ( ) at -78°C to -20°C to favor the exo-alcohol (attack from less hindered face).
Catalyst Poisoning	Amine impurities in Step 3.	Ensure the N-benzyl precursor is free of sulfur or thiols. Use Pearlman's Catalyst ( ) for stubborn debenzylations.

Part 4: References

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